Essential Safety and Logistical Information for Handling 3-Chloropropyl Acetate

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Compound of Interest

Compound Name:	*3-Chloropropyl acetate*
CAS No.:	*628-09-1*
Cat. No.:	*B1346975*

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides immediate, essential safety and logistical information for the use of **3-Chloropropyl acetate**, a combustible liquid that can cause skin, eye, and respiratory irritation.[1][2][3] Adherence to these guidelines is critical for ensuring laboratory safety and operational integrity.

Physical and Chemical Properties

A clear understanding of **3-Chloropropyl acetate**'s properties is the foundation of its safe handling. This colorless liquid possesses the following characteristics:

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Property	Value
Molecular Formula	$C_5H_9ClO_2$
Molecular Weight	136.58 g/mol
Density	1.111 g/mL at 25 °C[4]
Boiling Point	80-81 °C at 30 mmHg[4]
Flash Point	68 °C (154.4 °F) - closed cup
Refractive Index	n20/D 1.429[4]
Solubility	Partially soluble in water.[4][5] Soluble in ether, ethanol, and acetone.[5]

Hazard Identification and Classification

3-Chloropropyl acetate is classified as a hazardous chemical. All personnel must be aware of its potential dangers before handling.

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)
Combustible Liquid	Not specified

Signal Word: Warning[1]

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

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Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield.[6]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][6] Nitrile gloves are generally not recommended for use with acetates; therefore, it is crucial to consult the glove manufacturer's chemical resistance guide to select a glove with a long breakthrough time for this specific chemical.[7]
Respiratory Protection	If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter for organic vapors (type ABEK).[6]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-Chloropropyl acetate** will minimize the risk of exposure and accidents.

- Preparation:
  - Ensure that an eyewash station and safety shower are readily accessible and in good working order.[1]
  - Work in a well-ventilated area, preferably within a chemical fume hood.[6]
  - Remove all potential ignition sources from the work area, as the substance is a combustible liquid.[1][6]
  - Assemble all necessary equipment and reagents before commencing work.

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- Handling:
  - Don the appropriate personal protective equipment as specified in the table above.
  - Carefully open the container, avoiding splashes or the generation of aerosols.
  - Dispense the required amount of **3-Chloropropyl acetate** slowly and carefully.
  - Keep the container tightly closed when not in use.[3]
- Post-Handling:
  - Wash hands and any exposed skin thoroughly with soap and water after handling.[3]
  - Decontaminate all equipment that has come into contact with the chemical.
  - Properly store or dispose of the chemical and any contaminated materials according to the disposal plan.

Disposal Plan

Proper disposal of **3-Chloropropyl acetate** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect all waste containing **3-Chloropropyl acetate** in a designated, properly labeled, and sealed container.
  - Do not mix with other waste streams unless compatibility has been confirmed.
- Container Disposal:
  - Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste.
  - Render the container unusable for other purposes.
- Final Disposal:

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- Dispose of the chemical waste through an approved hazardous waste disposal facility.[3]
- Follow all local, state, and federal regulations regarding hazardous waste disposal.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

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Emergency	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek medical attention.[1]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[1] If skin irritation occurs, get medical advice/attention.[3]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[3] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician or poison control center immediately.
Spill	Evacuate the area. Remove all sources of ignition.[6] Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.[6] Ventilate the area and wash the spill site after material pickup is complete.
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.[3] Do not use a solid stream of water, as it may scatter and spread the fire. Wear a self-contained breathing apparatus (SCBA) to prevent inhalation of hazardous combustion products.

Safe Handling and Disposal Workflow

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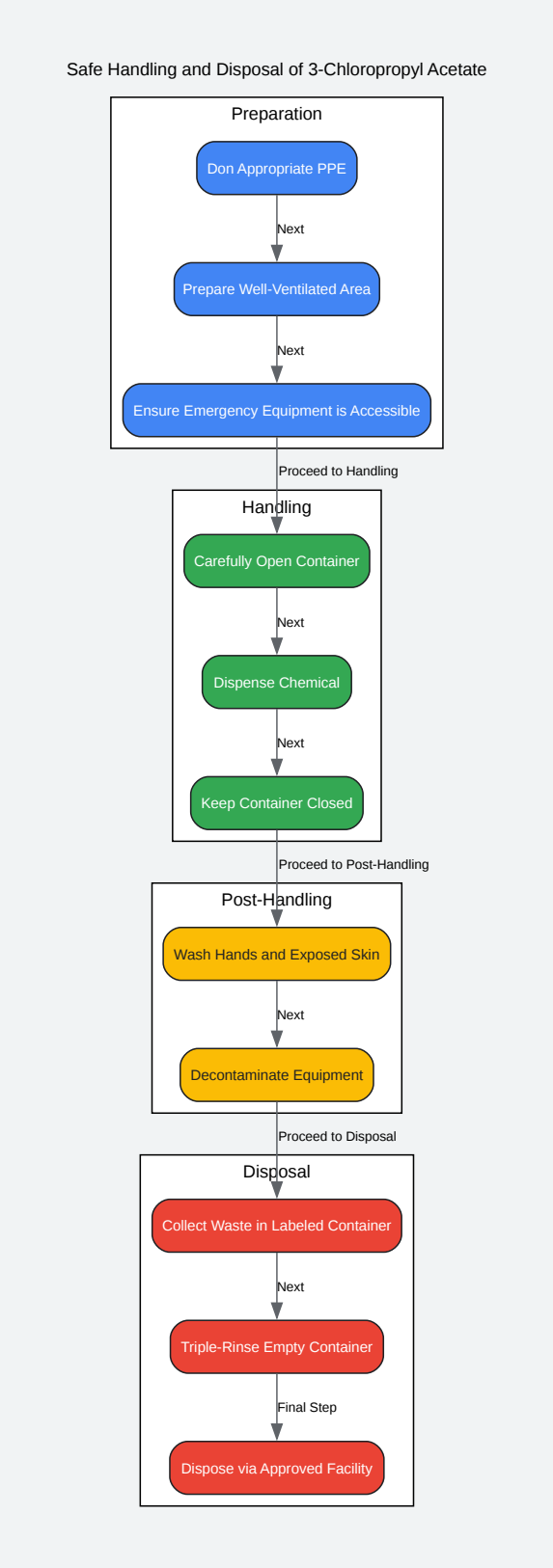
The following diagram illustrates the logical workflow for the safe handling and disposal of **3-Chloropropyl acetate**.



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 3-Chloropropyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346975/docs#essential-safety-and-logistical-information-for-handling-3-chloropropyl-acetate]

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